

# physical and chemical properties of cobalt diperchlorate hexahydrate

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## Compound of Interest

Compound Name: Cobalt diperchlorate

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An In-depth Technical Guide to **Cobalt Diperchlorate** Hexahydrate

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **cobalt diperchlorate** hexahydrate,  $\text{Co}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ . The information is curated for professionals in research and development, with a focus on presenting clear, quantitative data and outlining relevant experimental methodologies.

## Physical Properties

**Cobalt diperchlorate** hexahydrate is an inorganic compound that appears as dark-red, hygroscopic crystals.<sup>[1]</sup> It is characterized by its high solubility in water and other polar solvents.<sup>[2][3]</sup>

Table 1: Quantitative Physical Properties of **Cobalt Diperchlorate** Hexahydrate

Property	Value
Molecular Formula	$\text{Co}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$
Molecular Weight	365.93 g/mol [3][4]
Appearance	Dark-red crystals or crystalline powder[1][2]
Density	3.33 g/cm <sup>3</sup> [1]
Melting Point	Decomposes at 170 °C (338 °F; 443 K)[1][3]
Solubility in Water	113 g/100 mL at 25 °C[1]
Solubility in Other Solvents	Very soluble in acetone and ethanol[3]
Crystal Structure	Orthorhombic, consisting of isolated $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ octahedrons and perchlorate anions[1]
Lattice Constants	$a = 7.76 \text{ \AA}$ , $b = 13.44 \text{ \AA}$ , $c = 5.20 \text{ \AA}$ [1]

## Chemical Properties

**Cobalt diperchlorate** hexahydrate is a strong oxidizing agent and requires careful handling, especially when in contact with combustible or organic materials.[5] It is stable under ambient conditions but is hygroscopic and will absorb moisture from the air.[5][6]

Table 2: Chemical and Safety Properties of **Cobalt Diperchlorate** Hexahydrate

Property	Description
Stability	Hygroscopic; stable under normal conditions but can absorb moisture from the air.[5][6]
Reactivity	Strong oxidizer.[5] Contact with combustible materials may cause fire.[5]
Incompatible Materials	Reducing agents, strong reducing agents, and combustible materials.[5]
Hazardous Decomposition	Upon heating, it decomposes to form cobalt(II,III) oxide.[1] Hazardous decomposition can also produce hydrogen chloride and other cobalt oxides.[5]
Hazard Class	5.1 (Oxidizer)[5]

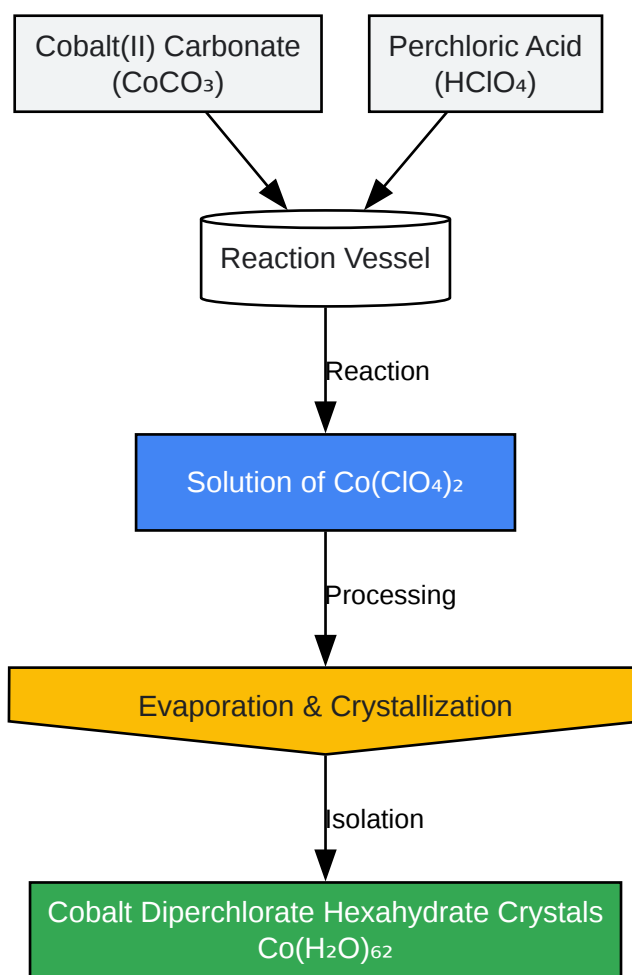
## Experimental Protocols

### Synthesis of Cobalt Diperchlorate Hexahydrate

The synthesis of **cobalt diperchlorate** hexahydrate is typically achieved through the reaction of a cobalt(II) salt, such as cobalt(II) carbonate, with perchloric acid.

#### Methodology:

- Reaction: Cobalt(II) carbonate is slowly added to a solution of perchloric acid. The reaction proceeds with the evolution of carbon dioxide gas.
  - $\text{CoCO}_3 + 2 \text{HClO}_4 \rightarrow \text{Co}(\text{ClO}_4)_2 + \text{H}_2\text{O} + \text{CO}_2$ [1]
- Evaporation: The resulting solution is carefully heated to evaporate the solvent.
- Crystallization: As the solution becomes more concentrated, dark-red crystals of **cobalt diperchlorate** hexahydrate will form.
- Isolation: The crystals are then isolated from the solution by filtration and dried.



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Synthesis Workflow for **Cobalt Diperchlorate** Hexahydrate

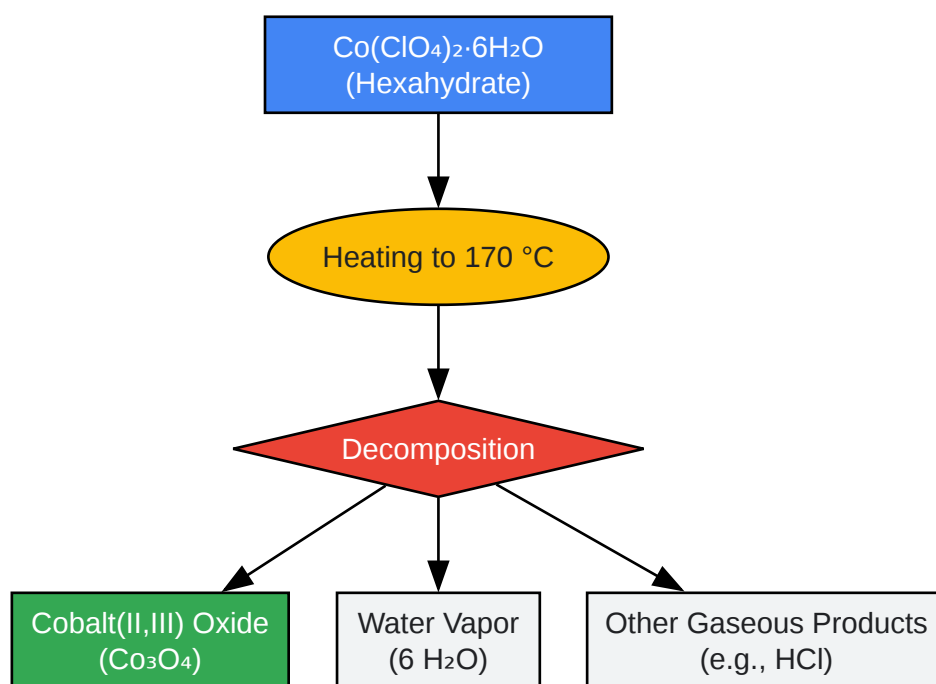
## Thermal Decomposition Analysis

The thermal stability of **cobalt diperchlorate** hexahydrate can be investigated using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). It is important to note that heating the hexahydrate does not yield the anhydrous form; instead, it leads to decomposition.<sup>[1]</sup>

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of  $\text{Co}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$  is placed in an inert crucible (e.g., alumina).

- TGA/DSC Analysis: The sample is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min).
- Data Collection: The weight loss (TGA) and heat flow (DSC) are recorded as a function of temperature.
- Analysis: The data reveals the temperature at which dehydration and subsequent decomposition occur. The decomposition of the hexahydrate begins around 170 °C, leading to the formation of cobalt oxides.[1]



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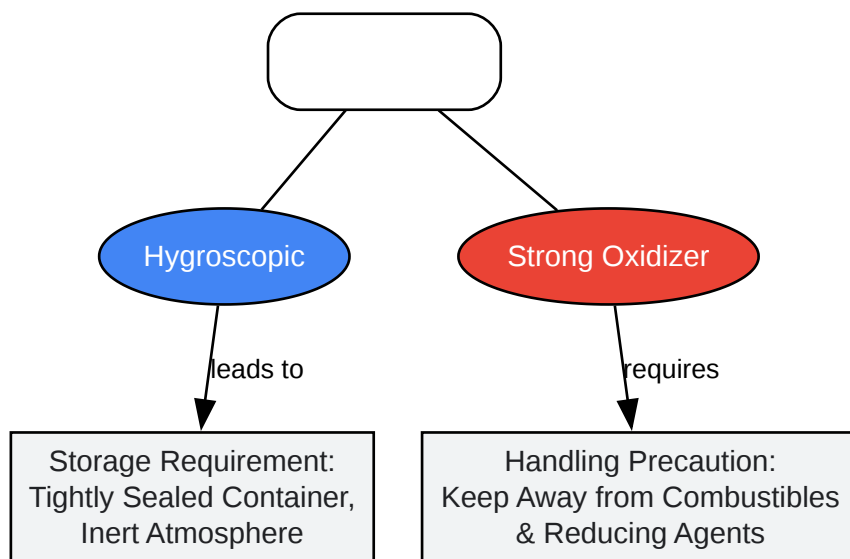
#### Thermal Decomposition Pathway

## Handling and Storage

Due to its chemical properties, specific precautions are necessary when handling and storing **cobalt diperchlorate** hexahydrate.

- Hygroscopicity: The compound readily absorbs moisture from the air.[5][6] Therefore, it should be stored in a tightly sealed container under an inert atmosphere.[5]

- Oxidizing Nature: As a strong oxidizer, it must be kept away from combustible materials, reducing agents, and sources of heat or ignition to prevent fire.[5]
- Personal Protective Equipment (PPE): Appropriate PPE, including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area or fume hood.[5]



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### Relationship Between Properties and Handling

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